

Safe Disposal of D-Erythrose-4-13C: A Procedural Guide

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Compound of Interest

Compound Name: D-Erythrose-4-13C

Cat. No.: B12407368

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This document provides essential safety and logistical information for the proper disposal of **D-Erythrose-4-13C**. The following procedures are designed to ensure the safe handling and disposal of this non-hazardous, isotopically labeled compound in a laboratory setting.

I. Core Safety & Handling Principles

D-Erythrose, the parent compound, is a naturally occurring four-carbon sugar and is not classified as a hazardous substance. The stable carbon-13 isotope in **D-Erythrose-4-13C** is non-radioactive and does not alter the chemical properties of the molecule in a way that would necessitate special disposal precautions beyond those for the unlabeled compound. Therefore, standard laboratory chemical handling and disposal protocols for non-hazardous waste are applicable.

Key Safety Considerations:

- **Personal Protective Equipment (PPE):** Always wear standard laboratory attire, including a lab coat, safety glasses, and gloves, when handling **D-Erythrose-4-13C**.
- **Avoid Inhalation and Contact:** While not considered hazardous, avoid inhaling any dust or aerosols and prevent contact with skin and eyes.

- General Laboratory Practices: Adhere to good laboratory hygiene practices. Do not eat, drink, or smoke in areas where chemicals are handled.

II. Quantitative Data Summary

The following table summarizes the key physical and chemical properties of D-Erythrose and its isotopically labeled form.

Property	Value
Chemical Name	D-Erythrose-4-13C
Synonyms	(2R,3R)-2,3,4-TrihydroxyButanal-4-13C
Molecular Formula	C ₃ ¹³ CH ₈ O ₄
Molecular Weight	121.10 g/mol [1][2]
CAS Number	90913-08-9[1][2][3][4][5]
Unlabeled CAS Number	583-50-6[2][4][6][7][8]
Appearance	Colorless to light yellow liquid[2] (often supplied as a solution) or a clear, colorless, very viscous liquid[8].
Solubility	Soluble in water (up to 200 mg/mL) and DMSO (up to 200 mg/mL).[9]
Storage	Store solutions at -20°C for up to 2 years.[2]

III. Experimental Protocol: Step-by-Step Disposal Procedure

The following protocol outlines the detailed steps for the disposal of **D-Erythrose-4-13C**. This procedure is applicable to both the pure compound and aqueous solutions.

Materials:

- Appropriate Personal Protective Equipment (PPE): lab coat, safety glasses, gloves.

- Labeled waste container for non-hazardous chemical waste (liquid or solid, as appropriate).
- Access to a laboratory sink for aqueous waste disposal.
- Spill kit for non-hazardous materials.

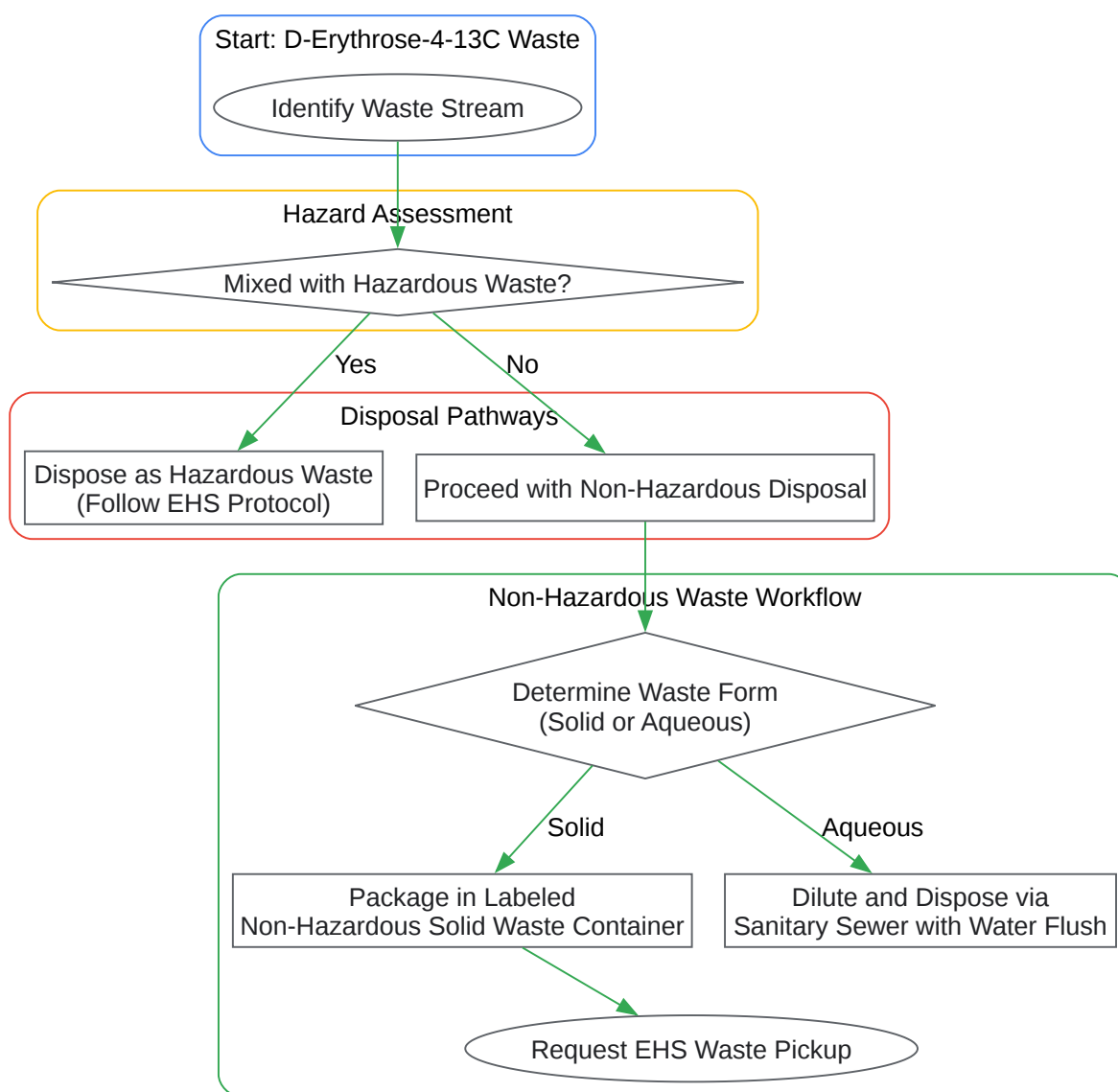
Procedure:

- Waste Identification and Segregation:
 - Confirm that the waste to be disposed of is indeed **D-Erythrose-4-13C** and is not mixed with any hazardous substances.
 - If the compound has been used in experiments with hazardous materials, the resulting mixture must be treated as hazardous waste and disposed of according to institutional guidelines for that specific hazardous material.
- Disposal of Aqueous Solutions:
 - For small quantities of aqueous solutions of **D-Erythrose-4-13C**, consult your institution's guidelines for the disposal of non-hazardous aqueous waste.
 - In many cases, dilute aqueous solutions of non-hazardous sugars can be flushed down the sanitary sewer with copious amounts of water.[\[10\]](#)[\[11\]](#)
 - To do so, turn on the water to a steady flow, slowly pour the solution down the drain, and continue to run water for at least 30 seconds to ensure the solution is well-diluted in the wastewater stream.
- Disposal of Solid Waste and Concentrated Solutions:
 - For solid **D-Erythrose-4-13C** or concentrated solutions, prepare a designated and clearly labeled waste container for "Non-Hazardous Laboratory Waste."
 - Place the solid material or the container with the concentrated solution into this waste container.
 - Ensure the container is securely sealed.

- Decontamination of Empty Containers:
 - Rinse empty containers that held **D-Erythrose-4-13C** with water.
 - The rinsate can typically be disposed of down the sanitary sewer.
 - Deface the label of the empty container to prevent its reuse for other chemicals.
 - The clean, empty container can then be disposed of in the regular laboratory glass or solid waste stream, in accordance with institutional policies.
- Final Disposal of Waste Containers:
 - Store the sealed, non-hazardous waste container in a designated area for waste pickup by your institution's environmental health and safety (EHS) office or their designated waste contractor.
 - Follow all institutional procedures for requesting a waste pickup.

IV. Visualization of Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **D-Erythrose-4-13C**.



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Caption: Disposal workflow for **D-Erythrose-4-13C**.

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